

What is the chemical structure of Lapemelanotide zapixetan?

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Compound of Interest

Compound Name: *Lapemelanotide zapixetan*

Cat. No.: *B15598596*

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Lapemelanotide Zapixetan: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lapemelanotide zapixetan is a complex synthetic peptide-based molecule. While detailed public data on its specific biological activity, experimental protocols, and signaling pathways are not extensively available, this document provides a summary of its core chemical properties. The structural characteristics suggest its potential interaction with specific biological targets, likely as a modulator of cellular signaling. This guide presents the available chemical structure information and a generalized signaling pathway relevant to its compound class to facilitate further research and discussion.

Chemical Structure and Properties

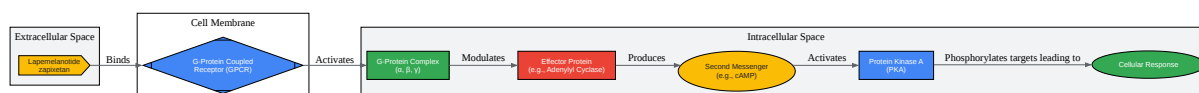
Lapemelanotide zapixetan is a large molecule with a complex structure. The fundamental chemical information is summarized below.

Property	Value	Source
Molecular Formula	C ₇₉ H ₁₁₉ N ₂₅ O ₁₈	[1]
Molecular Weight	1706.95 g/mol	[1]
SMILES	CCCC--INVALID-LINK--N-- INVALID-LINK-- COCCOCCNC(=O)CN3CCN(CCN(CCN(CC3)CC(=O)O)CC(=O)N)CC(=O)O)C(=O)N)NC(= O)--INVALID-LINK--NC(=O)-- INVALID-LINK--N)NC(=O)-- INVALID-LINK--NC(=O)-- INVALID-LINK-- NC1=O)nn2">C@@HNC(=O) C	[1]

Note: The provided SMILES (Simplified Molecular Input Line Entry System) string represents the two-dimensional structure of the molecule and can be used in cheminformatics software to generate a visual representation of the chemical structure.

Putative Signaling Pathway

Given the structural elements of **Lapemelanotide zapixetan**, it is hypothesized to interact with cell surface receptors, potentially G-protein coupled receptors (GPCRs), which are common targets for complex peptide-like molecules. Activation of a GPCR typically initiates an intracellular signaling cascade. A generalized GPCR signaling pathway is depicted below.



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A generalized G-protein coupled receptor (GPCR) signaling cascade.

Experimental Protocols and Quantitative Data

As of the date of this document, detailed experimental protocols and specific quantitative data for **Lapemelanotide zapixetan** are not available in the public domain. This includes, but is not limited to, data from:

- Binding affinity assays
- In vitro functional assays
- In vivo efficacy studies
- Pharmacokinetic and pharmacodynamic studies
- Toxicology reports

Researchers interested in this molecule are encouraged to monitor scientific literature and patent databases for emerging information.

Conclusion

Lapemelanotide zapixetan is a structurally defined chemical entity. While its precise biological function and mechanism of action remain to be fully elucidated in publicly accessible literature, its complex peptide-based structure suggests a potential role in modulating cell signaling pathways, possibly through interaction with receptors like GPCRs. The information provided herein serves as a foundational reference for researchers and professionals in drug development. Further investigation is required to fully characterize the pharmacological profile of this compound.

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References

- 1. researchgate.net [researchgate.net]
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